

# Trifostigmanoside I: A Novel Modulator of Intestinal Barrier Function

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## Compound of Interest

Compound Name: 7Z-Trifostigmanoside I

Cat. No.: B12432624

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## Abstract

The integrity of the intestinal barrier is paramount for maintaining gut homeostasis and preventing the translocation of harmful luminal substances into the systemic circulation. Dysfunction of this barrier is implicated in the pathogenesis of numerous gastrointestinal and systemic diseases. Emerging research has identified Trifostigmanoside I (TS I), a bioactive compound isolated from sweet potato (*Ipomoea batatas*), as a potent modulator of intestinal barrier function. This technical guide provides a comprehensive overview of the current scientific understanding of Trifostigmanoside I, with a focus on its mechanisms of action, supported by quantitative data, detailed experimental protocols, and visual representations of the key signaling pathways and experimental workflows. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in the development of novel therapeutics for intestinal disorders.

## Introduction to Intestinal Barrier Function

The intestinal barrier is a complex, multi-layered system that separates the gut lumen from the host's internal environment. It comprises a physical barrier formed by the intestinal epithelium and its associated mucus layer, as well as a functional immunological barrier. The physical barrier is primarily maintained by intercellular protein complexes known as tight junctions (TJs), which regulate paracellular permeability.<sup>[1][2]</sup> Key proteins involved in the formation of TJs include occludins, claudins, and zonula occludens (ZO) proteins.<sup>[2]</sup> The mucus layer,

predominantly composed of mucin 2 (MUC2) secreted by goblet cells, provides a lubricating and protective layer that prevents direct contact of luminal contents with the epithelial surface. [1][2] Disruption of either the tight junctions or the mucus layer can lead to increased intestinal permeability, a condition often referred to as "leaky gut," which is associated with various inflammatory and autoimmune diseases.

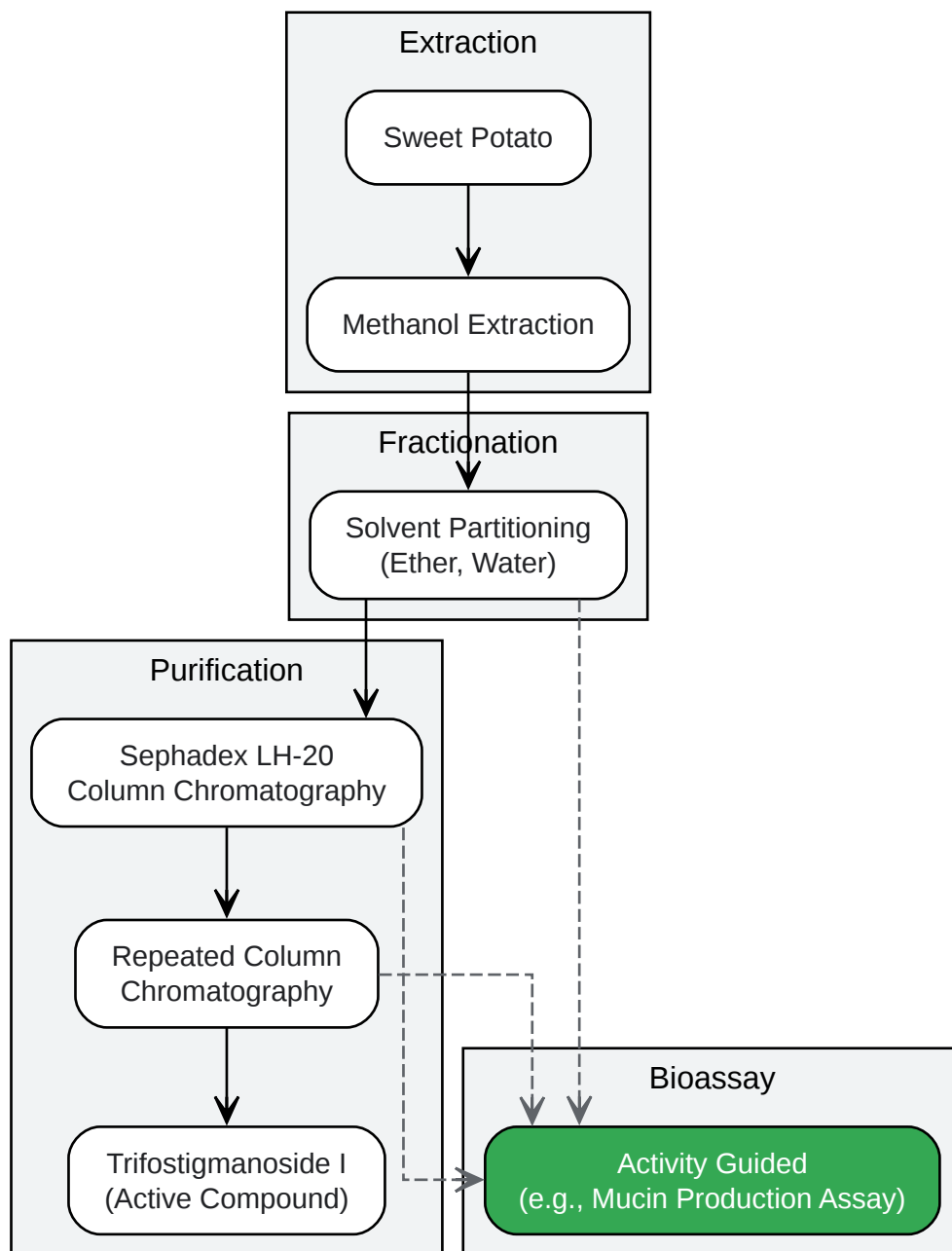
## Trifostigmanoside I: A Bioactive Compound from Sweet Potato

Trifostigmanoside I is a megastigmane glycoside that has been identified as a key active compound in sweet potato responsible for its beneficial effects on intestinal health.[1] Through a process of bioactivity-guided isolation, researchers have pinpointed TS I as a significant contributor to the enhancement of intestinal barrier function.[1]

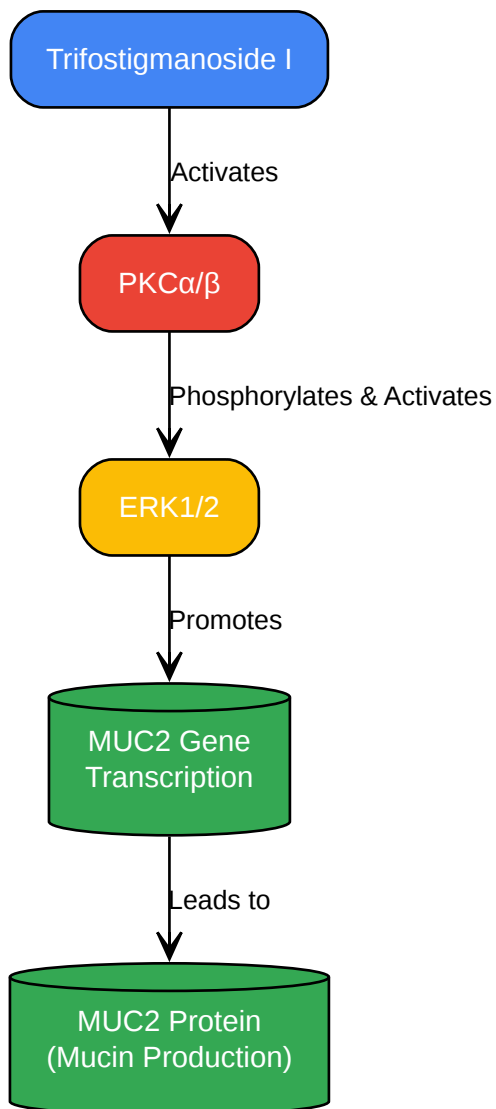
### Bioactivity-Guided Isolation of Trifostigmanoside I

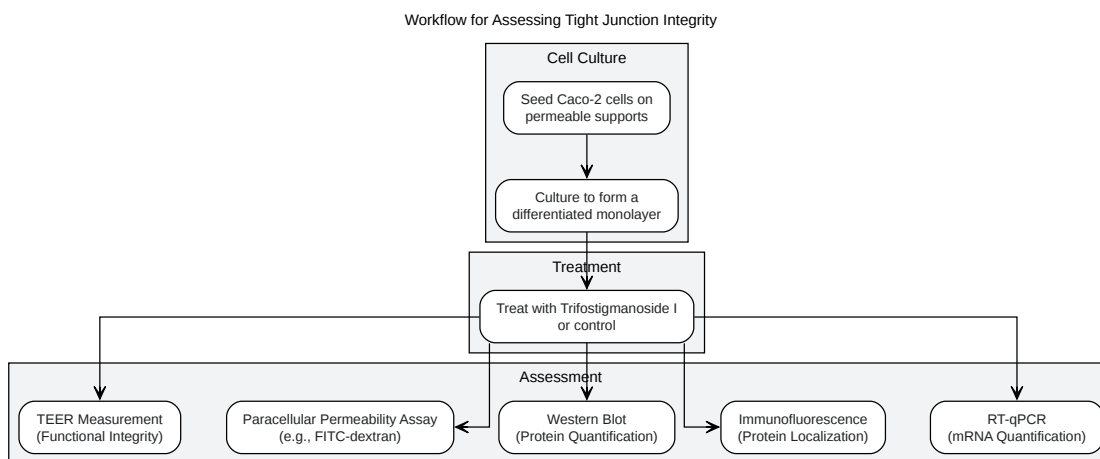
The isolation of Trifostigmanoside I from sweet potato extract involves a multi-step chromatographic process. The general workflow for this bioactivity-guided isolation is depicted below.

## Bioactivity-Guided Isolation of Trifostigmanoside I



## Trifostigmanoside I-Mediated MUC2 Expression





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## References

- 1. Trifostigmanoside I, an Active Compound from Sweet Potato, Restores the Activity of MUC2 and Protects the Tight Junctions through PKC $\alpha/\beta$  to Maintain Intestinal Barrier

Function - PubMed [pubmed.ncbi.nlm.nih.gov]

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